Allyl pyrazinyl ether molecular weight and formula

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Compound of Interest

Compound Name:	*Pyrazine, 2-(2-propen-1-yloxy)-*
CAS No.:	*107466-42-2*
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2-(Allyloxy)pyrazine: Physicochemical Profile & Synthetic Utility in Heterocyclic Chemistry

Executive Summary This technical guide analyzes 2-(allyloxy)pyrazine, a pivotal intermediate in the synthesis of functionalized pyrazine scaffolds. While often transient in nature due to its susceptibility to [3,3]-sigmatropic rearrangements, this ether serves as a critical gateway to C-allyl pyrazinones and substituted pyrazine derivatives—motifs frequently encountered in kinase inhibitors and antitubercular agents. This document details its physicochemical properties, synthesis via nucleophilic aromatic substitution (

), and its mechanistic utility in the Claisen rearrangement.

Physicochemical Characterization

The fundamental identity of 2-(allyloxy)pyrazine is defined by its pyrazine core functionalized with an allylic ether linkage at the C2 position. The following data represents the calculated properties for the neutral molecule.

Table 1: Molecular & Physicochemical Properties

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Property	Value	Unit	Notes
IUPAC Name	2-(prop-2-en-1-yloxy)pyrazine	-	-
Molecular Formula		-	-
Molecular Weight	136.15	g/mol	Average Mass
Monoisotopic Mass	136.0637	Da	High-Res MS Target
LogP (Predicted)	~1.18	-	Lipophilicity Index
TPSA	~38.0	Å²	Topological Polar Surface Area
H-Bond Acceptors	3	-	(2 Pyrazine N, 1 Ether O)
H-Bond Donors	0	-	-
Rotatable Bonds	3	-	Allyl chain flexibility

> *Expert Insight: The relatively low molecular weight (<150 Da) and moderate polarity (TPSA < 40) make this fragment an ideal "lead-like" scaffold. However, the allyl ether linkage is metabolically labile (susceptible to oxidative dealkylation by CYP450 enzymes), necessitating its rearrangement to the more stable C-allyl isomer for drug candidates.*

Synthetic Architecture: The Protocol

The synthesis of 2-(allyloxy)pyrazine exploits the electron-deficient nature of the pyrazine ring, which facilitates nucleophilic attack.

Protocol: Nucleophilic Aromatic Substitution ( )

Reagents:

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- Substrate: 2-Chloropyrazine (1.0 eq)
- Nucleophile: Allyl alcohol (1.2 eq)
- Base: Sodium hydride (NaH, 60% dispersion, 1.5 eq) or Potassium tert-butoxide (

)
- Solvent: Anhydrous THF or DMF (0.1 M concentration)

Step-by-Step Methodology:

- Activation: In a flame-dried flask under inert atmosphere (

  or Ar), suspend NaH in anhydrous THF at 0°C.
- Alkoxide Formation: Dropwise add allyl alcohol. Stir for 30 minutes until

  evolution ceases.
- Addition: Add 2-chloropyrazine slowly to the alkoxide solution.
- Reaction: Warm to room temperature. Monitor via TLC (typical

  shift from ~0.4 to ~0.6 in 30% EtOAc/Hex).
  - Critical Control Point: Do not heat above 60°C during this step. Excessive heat will trigger premature Claisen rearrangement to the pyrazinone.
- Workup: Quench with saturated

  , extract with EtOAc, and wash with brine.
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Self-Validation Criteria:

- 1H NMR (CDCl3): Look for the disappearance of the broad -OH singlet of allyl alcohol and the appearance of a doublet at

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~4.8–5.0 ppm (

) coupled to the vinyl multiplet.

- MS (ESI+): Presence of

.

Mechanistic Utility: The Claisen Rearrangement

The primary value of 2-(allyloxy)pyrazine in medicinal chemistry lies in its ability to undergo a [3,3]-sigmatropic rearrangement (Claisen Rearrangement). Upon heating, the O-allyl group migrates to the nitrogen (aza-Claisen) or carbon (ortho-Claisen), typically yielding the N-allyl-2-pyrazinone or C3-allyl-2-hydroxypyrazine tautomers.

This transformation is thermodynamically driven by the formation of the strong amide-like carbonyl (in the pyrazinone form).

Pathway Visualization

The following diagram illustrates the synthesis of the ether and its subsequent thermal rearrangement pathways.

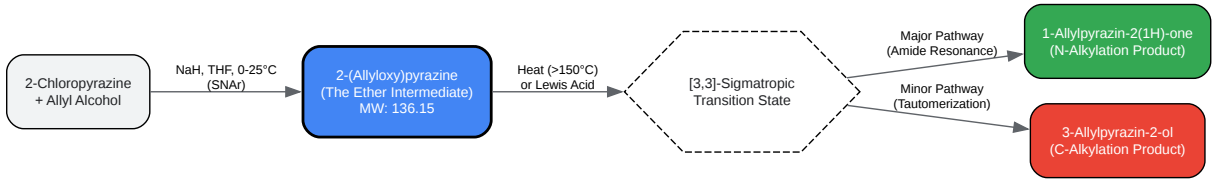

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Figure 1: Synthetic pathway from chloropyrazine to the allyl ether, followed by divergent Claisen rearrangement pathways.[1]

Strategic Application:

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- N-Allyl Product: Useful for generating N-substituted pyrazinones, which are bioisosteres of pyridinones (common in p38 MAP kinase inhibitors).
- C-Allyl Product: Provides a handle for further functionalization (e.g., olefin metathesis) while retaining the aromatic hydroxyl group for H-bonding.

References

- Paquette, L. A. (Ed.). (2004).[2][3] Claisen Rearrangements in Heteroaromatic Systems. In Organic Reactions (Vol. 62). Wiley. [Link]
- Kornblum, N., & Lurie, A. P. (1959).[3] Heterogeneity as a Factor in the Alkylation of Ambident Anions: Phenoxide Ions. Journal of the American Chemical Society, 81(11), 2705–2715.[3] [Link]
- PubChem Database. (2025).[2][4][5] Compound Summary: Pyrazine Derivatives. National Center for Biotechnology Information. [Link]
- Miyasaka, T., & Arakawa, K. (1982). Alkylation of Pyrazinols and Claisen Rearrangement of Allyloxypyrazines. Chemical and Pharmaceutical Bulletin, 30(6), 1974-1979. [Link]

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Sources

- 1. knowledge.uchicago.edu [knowledge.uchicago.edu]
- 2. Pyrazine | C4H4N2 | CID 9261 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Allyl phenyl ether - Wikipedia [en.wikipedia.org]
- 4. Allyl 2-pyridyl ether | C8H9NO | CID 79906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. catalog.data.gov [catalog.data.gov]
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